

Application Notes and Protocols for Dyeing Synthetic Fibers with Basic Blue 99

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These application notes provide a comprehensive protocol for the dyeing of synthetic fibers, specifically acrylic and cationic dyeable polyester (CDP), with C.I. **Basic Blue 99** (CAS 68123-13-7). The information is intended for research and development purposes.

Introduction

Basic Blue 99, also known as C.I. 56059, is a cationic dye belonging to the amino-naphthoquinone class.^[1] Its molecular structure imparts a positive charge in solution, making it highly suitable for dyeing synthetic fibers that possess anionic sites, such as acrylic and cationic dyeable polyester.^{[2][3][4]} Standard polyester has a compact, hydrophobic structure and lacks anionic sites, making it unsuitable for dyeing with cationic dyes without modification. However, Cationic Dyeable Polyester (CDP) is a modified copolyester that incorporates anionic groups (like salts of 5-sulfoisophthalic acid) into the polymer chain, allowing for ionic bonding with cationic dyes.^{[3][5][6]}

This protocol outlines the exhaust dyeing method, a common batch process where the textile substrate is immersed in a dye bath of a specific volume and temperature for a set duration to allow for the gradual exhaustion of the dye from the bath onto the fiber.

Materials and Reagents

2.1 Dye and Substrates:

- Dye: C.I. **Basic Blue 99** (Powder form)[2][7]
- Fibers:
 - 100% Acrylic fibers (yarn or fabric)
 - 100% Cationic Dyeable Polyester (CDP) fibers (yarn or fabric)

2.2 Auxiliaries and Chemicals:

- Acetic Acid (CH_3COOH): Glacial or 80% solution. Used for pH control.
- Sodium Acetate (CH_3COONa): Anhydrous or trihydrate. Used as a buffering agent.
- Cationic Retarding Agent: A leveling agent with affinity for the fiber, used to control the dye uptake rate and ensure even coloration.
- Wetting Agent (Non-ionic): To ensure thorough wetting of the hydrophobic fibers.
- Sodium Sulfate (Na_2SO_4): Optional, can be used to prevent hydrolysis of CDP fibers at high temperatures.[3]

Equipment

- Laboratory-scale exhaust dyeing machine (e.g., beaker dyeing machine)
- Glass beakers and stirring rods
- Heating and stirring plate
- pH meter
- Analytical balance
- Graduated cylinders and pipettes

Experimental Protocols

A generalized exhaust dyeing procedure is provided below. Specific quantities for dye and auxiliaries are presented as a percentage on the weight of fiber (% owf).

4.1 Protocol for Dyeing Acrylic Fibers

This protocol is designed for standard acrylic fibers, which contain anionic sulfonate or carboxylate groups from co-monomers.

4.1.1 Dye Bath Preparation and Dyeing Cycle:

- Set the Liquor Ratio: A typical liquor ratio (the ratio of the weight of the dye bath to the weight of the goods) for lab-scale exhaust dyeing is between 10:1 and 30:1.
- Prepare the Dye Bath:
 - Fill the dyeing vessel with the required volume of deionized water.
 - Add the following auxiliaries (refer to Table 1 for concentrations):
 - Acetic Acid and Sodium Acetate to achieve a pH of 4.5 - 5.5.
 - Wetting Agent (if necessary).
 - Cationic Retarding Agent.
 - Stir until all auxiliaries are dissolved.
- Dissolve the Dye: In a separate beaker, make a paste of the required amount of **Basic Blue 99** powder with a small amount of warm water (40-50°C). Add this paste to the main dye bath and stir thoroughly.
- Dyeing Procedure:
 - Introduce the pre-wetted acrylic material into the dye bath at an initial temperature of 50-60°C.
 - Run for 10 minutes at this temperature.

- Raise the temperature to 95-100°C at a controlled rate of 1-2°C per minute. A slow rate of rise is critical for level dyeing.
- Hold the temperature at 95-100°C for 45-60 minutes to allow for dye fixation.
- Cool the bath down to 60-70°C at a rate of 1-2°C per minute.
- Drain the dye bath.

4.1.2 Rinsing and Drying:

- Rinse: Rinse the dyed material thoroughly with warm water (50-60°C), followed by a cold water rinse until the water runs clear.
- Dry: Squeeze or centrifuge the material to remove excess water and then air-dry or oven-dry at a moderate temperature.

4.2 Protocol for Dyeing Cationic Dyeable Polyester (CDP)

The protocol for CDP is similar to acrylic, but dyeing temperatures can be higher to ensure full penetration and fixation.

4.2.1 Dye Bath Preparation and Dyeing Cycle:

- Set the Liquor Ratio: As with acrylic, a liquor ratio of 10:1 to 30:1 is appropriate.
- Prepare the Dye Bath:
 - Prepare the dye bath with deionized water.
 - Add auxiliaries as listed in Table 2, adjusting the pH to 4.0 - 5.0 with Acetic Acid.
 - Add the pre-dissolved **Basic Blue 99** dye solution.
- Dyeing Procedure:
 - Introduce the pre-wetted CDP material into the dye bath at 60°C.
 - Run for 10 minutes.

- Raise the temperature to 110-120°C at a rate of 1.5°C per minute.
- Hold at this temperature for 30-60 minutes.
- Cool the bath to 70°C before draining.

4.2.2 Rinsing and Drying:

- Rinse: Follow the same rinsing procedure as for acrylic fibers.
- Dry: Dry the dyed CDP material.

Data Presentation

The following tables summarize the recommended quantitative parameters for the dyeing protocols. These values represent typical starting points and may require optimization based on the specific fiber type, desired shade depth, and equipment used.

Table 1: Dyeing Parameters for Acrylic Fibers with **Basic Blue 99**

Parameter	Recommended Value	Purpose
Dye Concentration	0.5 - 3.0% owf	Varies based on desired shade depth
Liquor Ratio	10:1 - 30:1	Ratio of dye bath volume to fiber weight
pH	4.5 - 5.5	Promotes dye-fiber ionic interaction
Acetic Acid	0.5 - 1.0 g/L	pH adjustment
Sodium Acetate	0.5 - 1.0 g/L	Buffering agent
Cationic Retarder	0.5 - 2.0% owf	Controls dye uptake for level dyeing
Initial Temperature	50 - 60°C	Starting temperature for the process
Final Dyeing Temp.	95 - 100°C	Temperature for dye fixation
Dyeing Time	45 - 60 min	Time at final dyeing temperature
Rate of Temp. Rise	1 - 2°C / min	Critical for achieving level dyeing

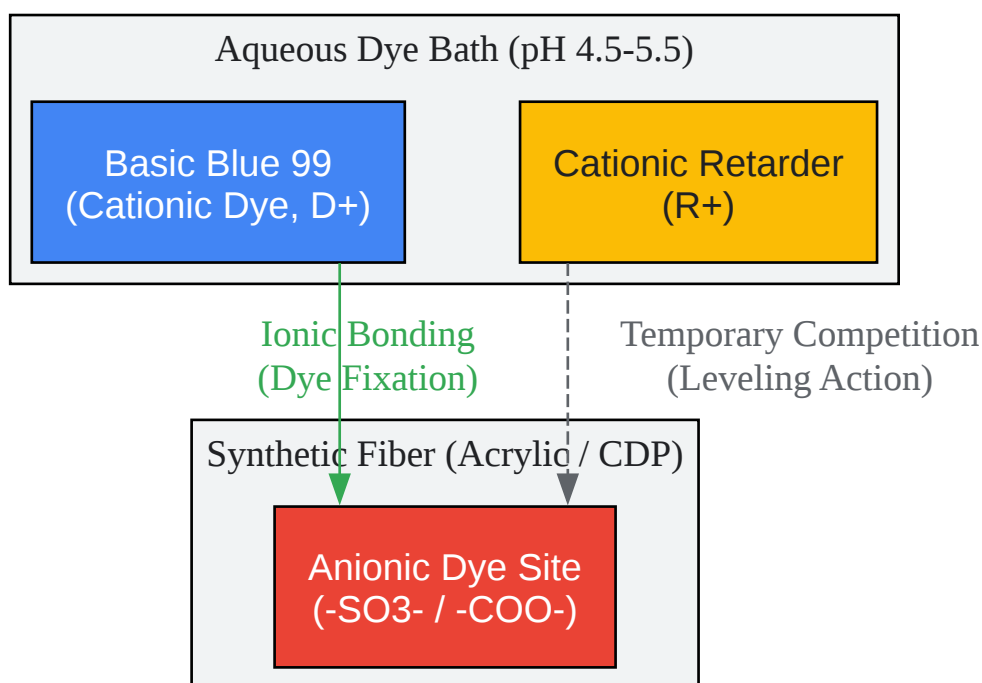
Table 2: Dyeing Parameters for Cationic Dyeable Polyester (CDP) with **Basic Blue 99**

Parameter	Recommended Value	Purpose
Dye Concentration	0.5 - 3.0% owf	Varies based on desired shade depth
Liquor Ratio	10:1 - 30:1	Ratio of dye bath volume to fiber weight
pH	4.0 - 5.0	Optimal pH for CDP dyeing
Acetic Acid	0.5 - 1.0 g/L	pH adjustment
Cationic Retarder	0.5 - 2.0% owf	Controls dye uptake for level dyeing
Sodium Sulfate	2.0 - 6.0 g/L	Reduces fiber hydrolysis at high temp[3]
Initial Temperature	60°C	Starting temperature for the process
Final Dyeing Temp.	110 - 120°C	Temperature for dye fixation on CDP[6]
Dyeing Time	30 - 60 min	Time at final dyeing temperature
Rate of Temp. Rise	1.5°C / min	Controlled heating for even results

Visualizations

6.1 Logical Relationship of Cationic Dyeing

The following diagram illustrates the ionic interaction mechanism between the cationic dye (**Basic Blue 99**) and the anionic sites within the synthetic fiber.

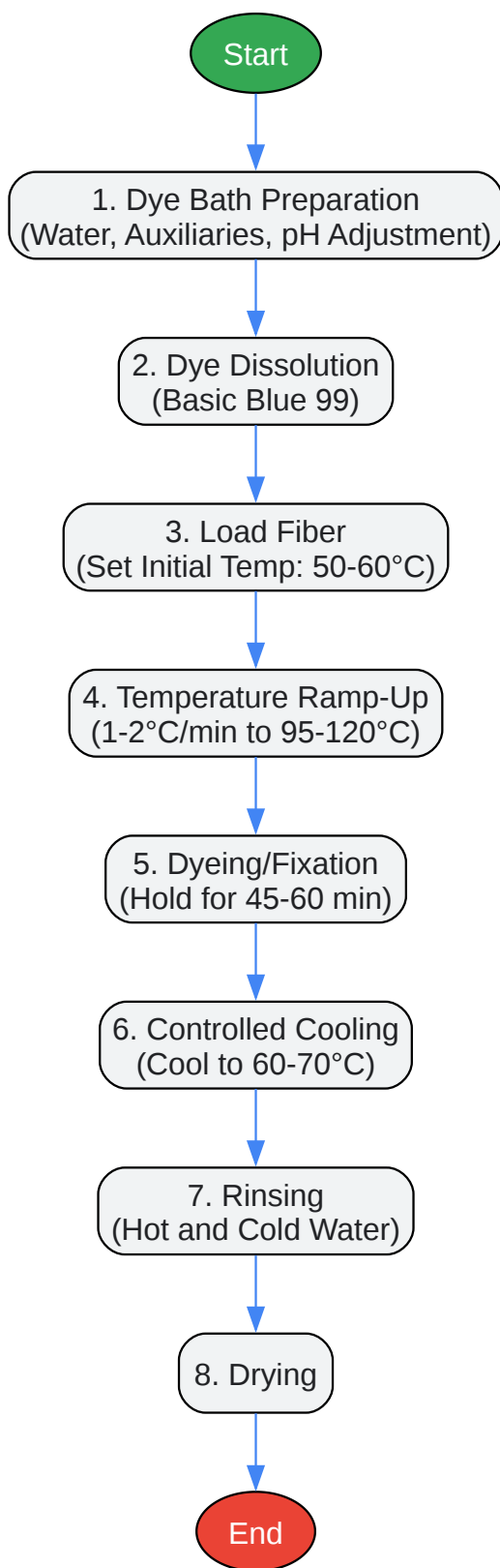


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Cationic Dyeing Interaction Mechanism

6.2 Experimental Workflow for Exhaust Dyeing

The workflow diagram below outlines the sequential steps of the laboratory exhaust dyeing protocol for synthetic fibers.



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Exhaust Dyeing Protocol Workflow

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